

# Nequinate's classification as a hydroquinolone compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nequinate*

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An In-depth Technical Guide to **Nequinate**'s Classification as a Hydroquinolone Compound

For Researchers, Scientists, and Drug Development Professionals

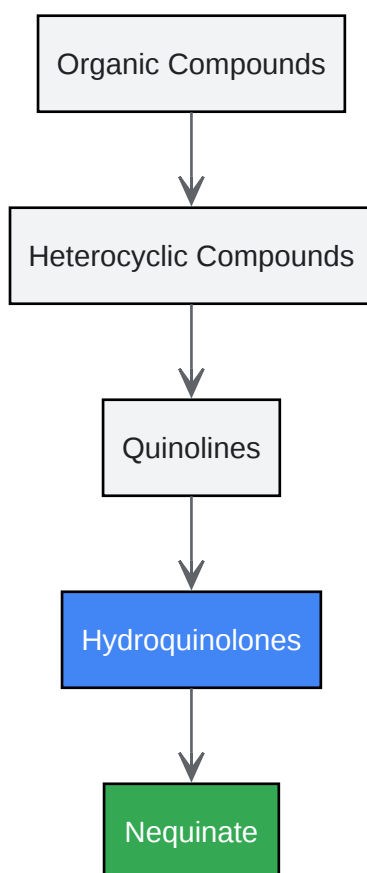
## Abstract

**Nequinate** is a significant anticoccidial agent used in veterinary medicine, particularly for poultry.[1][2][3] Its classification as a hydroquinolone is central to its chemical properties and biological activity. This document provides a detailed technical overview of **Nequinate**, covering its chemical structure, mechanism of action, synthesis, and relevant experimental data. The information is presented to support research and development efforts in parasitology and medicinal chemistry.

## Chemical Classification and Structure

**Nequinate** is classified as a hydroquinolone, a class of organic compounds characterized by a hydrogenated quinoline ring system that includes a ketone group.[1][3] Specifically, **Nequinate** is built upon a 1,4-dihydroquinoline core.[4] This core structure is substituted with a butyl group at the 6th position, a benzyloxy group at the 7th position, and a methyl ester at the 3rd position.[4] The molecular formula for **Nequinate** is  $C_{22}H_{23}NO_4$ . [2][4][5]

The structural classification can be visualized as a hierarchical relationship.



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Caption: Hierarchical classification of **Nequinate**.

Synchrotron X-ray powder diffraction studies have revealed that **Nequinate** crystallizes in the monoclinic  $P2_1/c$  space group.[4] The planar nature of the quinoline ring system allows for  $\pi$ - $\pi$  stacking interactions within its crystalline structure.[4]

## Physicochemical Properties

Key physicochemical data for **Nequinate** have been compiled from various sources and are summarized below.

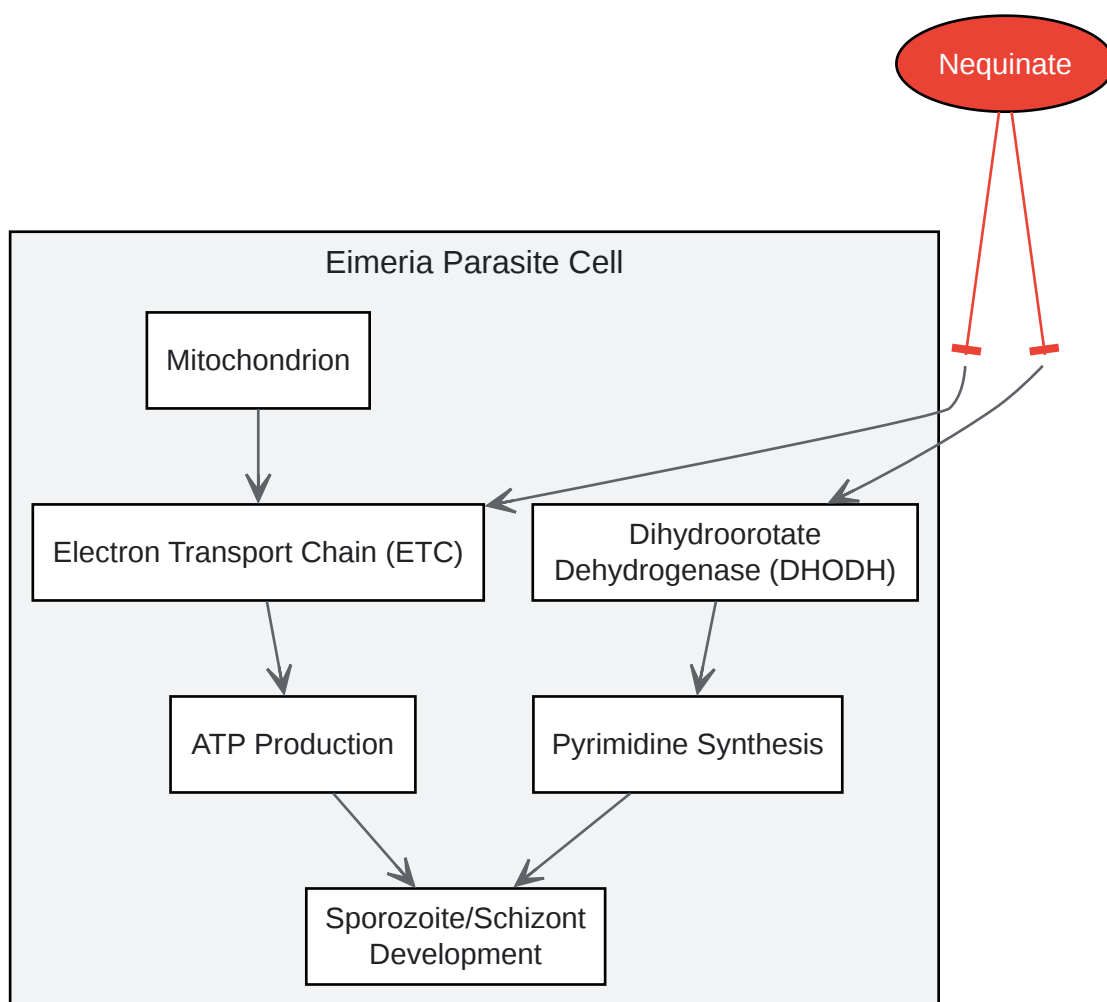
Property	Value
Molecular Formula	C <sub>22</sub> H <sub>23</sub> NO <sub>4</sub>
Molecular Weight	365.42 g/mol
Melting Point	287.5 °C
logP (Octanol-Water)	3.82 ± 0.38
Aqueous Solubility	0.024 mg/mL (at 25°C)
Crystal Density	1.287 g/cm <sup>3</sup>
IUPAC Name	methyl 6-butyl-4-oxo-7-phenylmethoxy-1H-quinoline-3-carboxylate

(Data sourced from references[2][3][4])

## Mechanism of Action as an Anticoccidial Agent

**Nequinat** is a potent coccidiostat, primarily used against protozoan parasites of the genus *Eimeria*. [4][6] Its mode of action is multifaceted, targeting critical metabolic pathways within the parasite. The primary mechanism is the disruption of the mitochondrial electron transport chain, which is a common target for quinolone anticoccidials. [4][7][8] This inhibition of mitochondrial respiration halts the parasite's energy production. [8]

In addition to its effect on respiration, **Nequinat** also inhibits dihydroorotate dehydrogenase (DHODH), an essential enzyme in the pyrimidine biosynthesis pathway of apicomplexan parasites. [4] Some studies also report that **Nequinat** can inhibit xanthine oxidoreductase (XOD) activity. [9][10] The anticoccidial effect is static on the early sporozoite stage of the parasite's life cycle and cidal on the first-stage schizonts. [11][12] This dual-stage action effectively arrests parasite development after it has penetrated the host's gut epithelium. [12][13]



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Caption: **Nequinatate**'s inhibitory action on parasite metabolic pathways.

## Efficacy and Pharmacokinetics

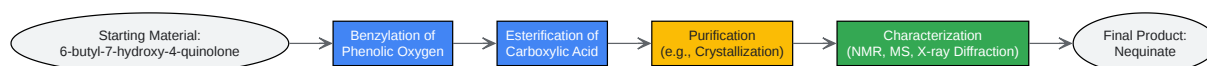
Quantitative studies demonstrate **Nequinatate**'s high efficacy. In comparative analyses, it achieved 94% inhibition of *Eimeria tenella* sporozoite development at a concentration of 0.1 µg/mL.<sup>[4]</sup>

Parameter	Value (±SD)	Measurement Conditions
T <sub>max</sub>	2.8 ± 0.4 hr	Single 25 mg/kg dose
C <sub>max</sub>	1.2 ± 0.3 µg/mL	Single 25 mg/kg dose

(Data sourced from reference[4])

## Synthesis and Experimental Protocols

The industrial synthesis of **Nequinat** is a multi-step process that highlights key reactions in quinolone chemistry.[4] A generalized workflow for its synthesis and subsequent characterization is presented below.



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- To cite this document: BenchChem. [Nequinate's classification as a hydroquinolone compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678197#nequinate-s-classification-as-a-hydroquinolone-compound]

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